

Application Notes and Protocols for Pentopril in High-Throughput Screening Assays

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Compound of Interest

Compound Name: Pentopril
CAS No.: 82924-03-6
Cat. No.: B1240043

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Introduction

Pentopril is a non-sulfhydryl angiotensin-converting enzyme (ACE) inhibitor with antihypertensive activity.[1] As a prodrug, **pentopril** is metabolized in the body to its active form, **pentoprilat**. [1] **Pentoprilat** competitively inhibits ACE, an enzyme crucial for the conversion of angiotensin I to the potent vasoconstrictor angiotensin II.[1] This inhibition leads to vasodilation and a reduction in blood pressure.[1][2] These application notes provide a framework for utilizing **Pentopril** in high-throughput screening (HTS) assays to identify and characterize modulators of the renin-angiotensin system.

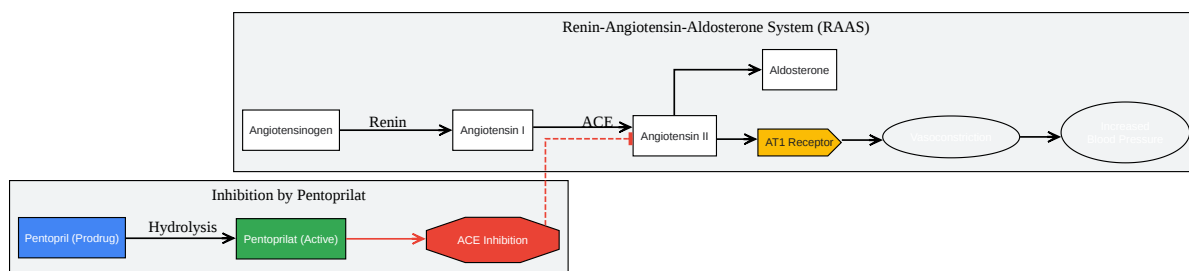
Mechanism of Action and Signaling Pathway

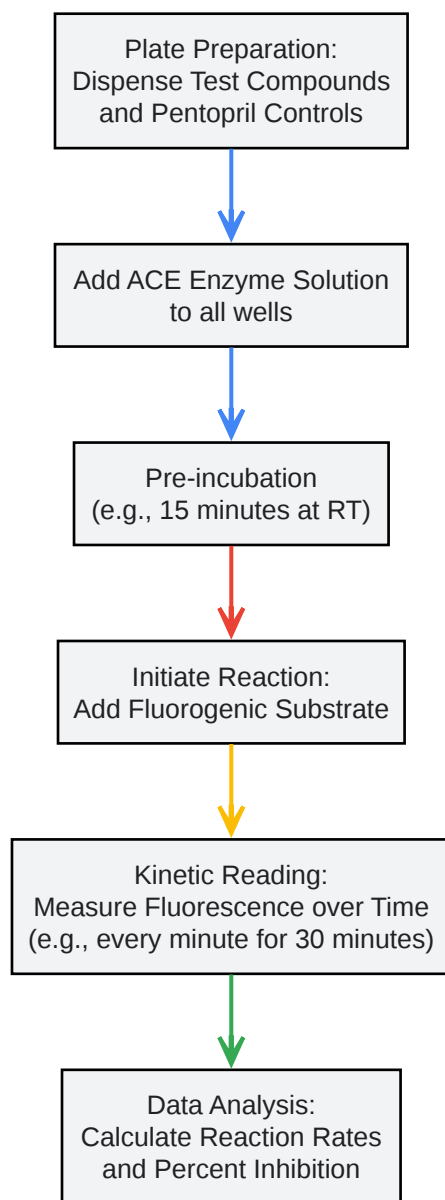
Pentopril's primary mechanism of action is the inhibition of the angiotensin-converting enzyme (ACE). ACE is a key component of the Renin-Angiotensin-Aldosterone System (RAAS), which plays a critical role in regulating blood pressure and fluid balance.[3] By inhibiting ACE, **Pentopril** prevents the conversion of angiotensin I to angiotensin II. This leads to decreased

levels of angiotensin II, resulting in reduced vasoconstriction and lower aldosterone secretion.

[1][2] The overall effect is a decrease in blood pressure.

The binding of ACE inhibitors like captopril, a related compound, to ACE can also trigger intracellular signaling pathways, including the phosphorylation of JNK and ERK1/2.[4] This suggests that beyond enzymatic inhibition, ACE may act as a signal transducer.





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References

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- [4. The binding of captopril to angiotensin I-converting enzyme triggers activation of signaling pathways - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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